

Key characteristics of bifunctional azide linkers

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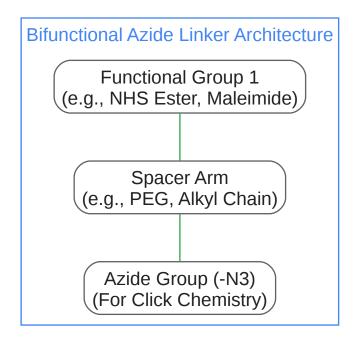
Core Concepts of Bifunctional Azide Linkers

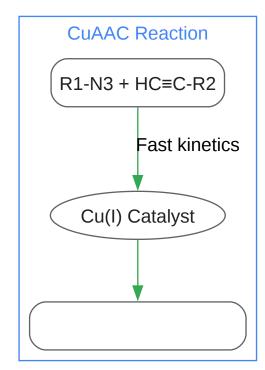
A bifunctional azide linker is a molecule that possesses two reactive functional groups connected by a spacer arm, where one of the functional groups is an azide (-N₃). These linkers can be classified into two main categories:

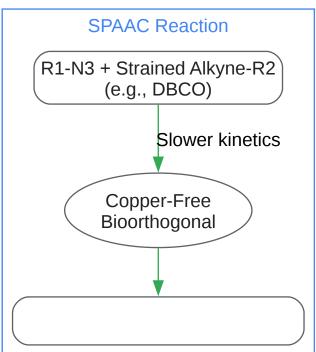
- Homobifunctional Linkers: These possess identical reactive groups at both ends of the spacer.
- Heterobifunctional Linkers: These feature two different reactive groups, allowing for sequential and specific conjugation of distinct molecules. This is particularly valuable in the synthesis of complex biomolecular structures like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

The general architecture of a heterobifunctional azide linker consists of three key components: an azide group for click chemistry, a second orthogonal reactive group, and a spacer arm that influences the overall properties of the conjugate.









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